

Technical Guide to the Safe Handling of 1-Methylxanthine-d3

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Compound of Interest

Compound Name: 1-Methyl Xanthine-d3

CAS No.: 1216430-61-3

Cat. No.: B562924

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This document provides a comprehensive overview of the safety considerations and handling protocols for 1-Methylxanthine-d3. It is intended for researchers, scientists, and professionals in drug development who may work with this compound. The information herein is synthesized from available safety data for the non-deuterated analog, 1-Methylxanthine, and established best practices in chemical safety.

Section 1: Chemical Identification

1-Methylxanthine-d3 is the deuterated form of 1-Methylxanthine, a metabolite of caffeine and theophylline.[1] The deuterium labeling makes it a valuable tool in metabolic research and as an internal standard in analytical chemistry.[1]

Identifier	Value
IUPAC Name	1-(methyl-d3)-3,7-dihydropurine-2,6-dione
Synonyms	1-(Trideuteriomethyl)xanthine
CAS Number	Not available for d3 variant. (6136-37-4 for non-labeled)[2]
Molecular Formula	C ₆ H ₃ D ₃ N ₄ O ₂
Molecular Weight	Approx. 169.16 g/mol (166.14 g/mol for non-labeled)[2]

Section 2: Hazard Identification and GHS Classification

Based on the data for 1-Methylxanthine, the deuterated compound should be handled as a substance with the following hazards under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[2][3][4]

- Pictograms:
- Signal Word: Warning[2]
- Hazard Statements:[2]
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER/doctor if you feel unwell.

Section 3: Composition and Information on Ingredients

This guide pertains to 1-Methylxanthine-d3. While the primary component is the deuterated compound, the toxicological and safety data are largely extrapolated from its non-deuterated counterpart, 1-Methylxanthine.[1][2] The isotopic labeling is not expected to significantly alter the chemical's hazardous properties.

Section 4: First-Aid Measures

Immediate and appropriate first-aid is crucial in the event of exposure. The following procedures are recommended:

- Inhalation: If inhaled, move the individual to fresh air.[5] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Remove all contaminated clothing and shoes. Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6] If irritation persists, seek medical attention.

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water.[7] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[7]

Section 5: Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- **Specific Hazards Arising from the Chemical:** When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[7]
- **Protective Equipment for Firefighters:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[5]

Section 6: Accidental Release Measures

In the event of a spill, the following steps should be taken to minimize exposure and environmental contamination:

- **Personal Precautions:** Evacuate unnecessary personnel from the area. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. For larger spills, a respirator may be necessary. Avoid breathing dust.[8]
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways.[5]
- **Methods for Cleaning Up:** Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[5][8] Clean the spill area thoroughly with a suitable cleaning agent.

Workflow for Spill Response



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Caption: Workflow for responding to a 1-Methylxanthine-d3 spill.

Section 7: Handling and Storage

- **Safe Handling:** Use in a well-ventilated area and with appropriate personal protective equipment.[8] Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.[7]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Recommended storage temperatures are -20°C for one month or -80°C for six months for solutions.[9] For the solid compound, storage at room temperature in a dry environment is generally acceptable.[10]

Section 8: Exposure Controls and Personal Protection

- **Engineering Controls:** Work in a well-ventilated area. A fume hood is recommended for procedures that may generate dust.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles.
 - **Skin Protection:** Wear nitrile or other appropriate chemical-resistant gloves and a lab coat.
 - **Respiratory Protection:** If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator.

Section 9: Physical and Chemical Properties

Property	Value
Appearance	Light yellow powder[2]
Odor	No data available
Melting Point	> 300 °C[7]
Solubility	Soluble in hot water.[8]
Stability	Stable under normal conditions.[7]

Section 10: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[10]
- Conditions to Avoid: Avoid dust formation and excess heat.[7]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides.
[7]

Section 11: Toxicological Information

The toxicological properties of 1-Methylxanthine-d3 have not been fully investigated. The information below is based on its non-deuterated analog.

- Acute Toxicity: Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.

- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Section 12: Ecological Information

Data on the ecotoxicity of 1-Methylxanthine-d3 is limited. It is advised to prevent its release into the environment. Some data for a related compound suggests it may be very toxic to aquatic life with long-lasting effects.

Section 13: Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional waste disposal service.

Section 14: Transport Information

Transport information for 1-Methylxanthine-d3 is not explicitly available. It should be transported in accordance with regulations for non-hazardous solids, though regulations may vary by region.

Section 15: Regulatory Information

This compound is subject to GHS classification and labeling requirements.[2][3] Researchers should be aware of and comply with all institutional and governmental regulations concerning the handling and use of this chemical.

Section 16: Other Information

The information provided in this guide is based on the best available data for the non-deuterated form of this compound and is intended for use by qualified professionals. It is the responsibility of the user to determine the suitability of this information for their specific application.

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